

Technical Support Center: Calcium Citrate Malate (CCM) in Solutions

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

Cat. No.: *B15723049*

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Welcome to the technical support center for **Calcium Citrate Malate (CCM)**. This resource is designed for researchers, scientists, and drug development professionals to address common stability issues encountered when working with CCM in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Calcium Citrate Malate (CCM)** and why is its solubility in solutions important?

A1: **Calcium Citrate Malate** is a water-soluble calcium supplement formed from the calcium salt of citric acid and malic acid.^[1] Its variable composition and water solubility are key to its high bioavailability.^[1] When dissolved, it releases calcium ions and a calcium-citrate complex, making the calcium readily available for absorption by the body.^[1] This is particularly advantageous for individuals with low stomach acid.^[2]

Q2: What are the primary factors that influence the stability of CCM in aqueous solutions?

A2: The stability of CCM in solutions is primarily affected by temperature, pH, concentration, and the presence of other ions. CCM is stable under cool conditions but can be incompatible with strong oxidizing agents, heat, and light.^[3] Temperature is a critical factor, as CCM

decomposes at temperatures above 100°C, leading to a less soluble mixture.^{[4][5][6]} The concentration of reactants during its preparation also plays a significant role; higher concentrations can force the metastable CCM out of solution.^{[4][5][6][7]}

Q3: Can CCM solutions be stored long-term? What are the recommended storage conditions?

A3: For optimal stability, CCM solutions should be stored in a cool, dry, and well-ventilated place, protected from light.^{[8][9]} The solid form is hygroscopic and can absorb water, which may affect its properties.^[8] While specific shelf-life data for CCM solutions is not readily available, the retest period for the solid form is typically 24 months under recommended storage conditions.^[9] It is crucial to keep containers tightly closed to prevent hydration and potential microbial contamination.^{[4][5][7]}

Q4: What are the signs of CCM instability or degradation in a solution?

A4: The most common sign of instability is the precipitation of a solid from the solution.^{[4][5][6][7]} This indicates that the solubility of the CCM complex has been exceeded.^{[4][5][6][7]} Other indicators could include a change in the solution's clarity or color, although CCM solutions are typically neutral in odor and flavor.^[9]

Troubleshooting Guides

Issue 1: Precipitation or Cloudiness in the CCM Solution

Symptoms: The solution appears cloudy, or a solid precipitate forms over time.

Possible Causes & Troubleshooting Steps:

Possible Cause	Troubleshooting Steps
Supersaturation	The concentration of CCM in the solution may have exceeded its solubility limit. Try diluting the solution with the appropriate solvent.
Temperature Fluctuations	CCM solubility can be temperature-dependent. Ensure the solution is stored at a consistent, cool temperature. Avoid freeze-thaw cycles.
pH Shift	The pH of the solution can significantly impact the solubility of CCM. Measure the pH and adjust it if it has deviated from the optimal range for your application. Maximum dissociation of calcium ions has been observed around pH 6. [10]
Contamination	The presence of foreign ions or particles can act as nucleation sites for precipitation. [11] Ensure all glassware is scrupulously clean and use high-purity solvents.

Issue 2: Inconsistent Experimental Results

Symptoms: Variability in measurements such as calcium concentration or bioavailability assays between different batches of CCM solutions.

Possible Causes & Troubleshooting Steps:

Possible Cause	Troubleshooting Steps
Incomplete Dissolution	Ensure the CCM is fully dissolved before use. This can be facilitated by stirring for an adequate amount of time (e.g., 30 minutes) at room temperature.[4]
Degradation of CCM	CCM can decompose at temperatures above 100°C.[4][5][6] If the solution was heated, this might have altered its composition. Prepare fresh solutions and avoid excessive heat.
Hydration State	CCM can exist in various states of hydration, which can affect its molecular weight and, consequently, the concentration calculations.[4][5][6] It is important to account for the water content, which can be determined by loss on drying analysis.[12]
Incorrect Molar Ratios	The solubility and bioavailability of CCM are dependent on the molar ratios of calcium, citrate, and malate.[4][5] Verify the composition of your CCM source material.

Experimental Protocols

Protocol 1: Determination of CCM Solubility

This protocol provides a method to determine the solubility of a CCM sample in water.

Materials:

- **Calcium Citrate Malate** (CCM) sample
- Deionized water
- Stir plate and stir bar
- Analytical balance

- Filtration apparatus (e.g., Buchner funnel with Whatman #4 filter paper)[4]
- Vacuum source

Procedure:

- Accurately weigh a sample of CCM. The amount should be calculated to provide a specific concentration of elemental calcium (e.g., 0.1 g of Ca).[4]
- Add a defined volume of deionized water at room temperature (approximately 20°C) to the CCM sample (e.g., 50 ml).[4]
- Stir the mixture for 30 minutes.[4]
- Rapidly filter the slurry through the filtration apparatus using a slight vacuum until all visible water has passed through.[4]
- The undissolved solid can be dried and weighed to determine the amount that did not dissolve, from which the solubility can be calculated.

Protocol 2: Assay of Calcium Content by Titration

This protocol describes the determination of the calcium content in a CCM sample using EDTA titration.

Materials:

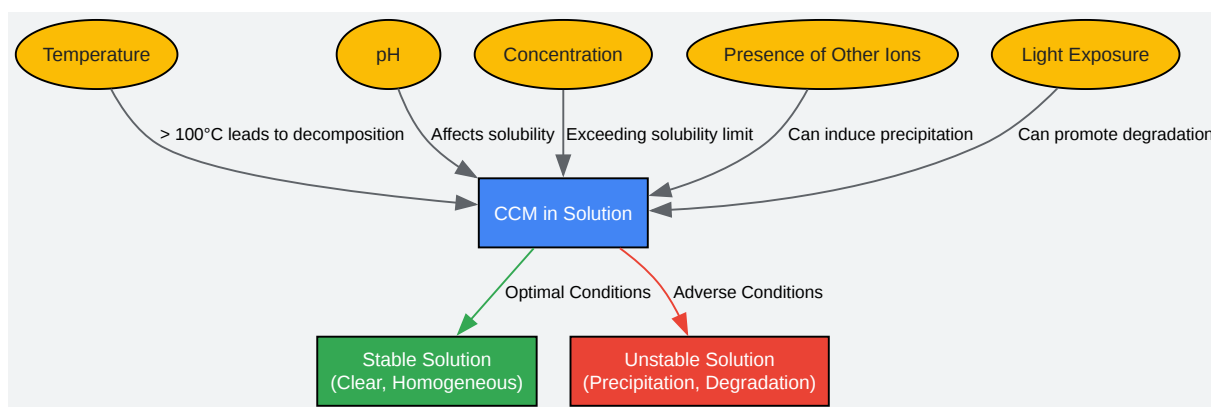
- CCM sample, previously dried
- Deionized water
- 3N Hydrochloric acid
- 0.05 M Disodium Edetate (EDTA) solution
- 1N Sodium hydroxide solution
- Hydroxy naphthol blue indicator[13]

- Burette, beaker, and other standard laboratory glassware

Procedure:

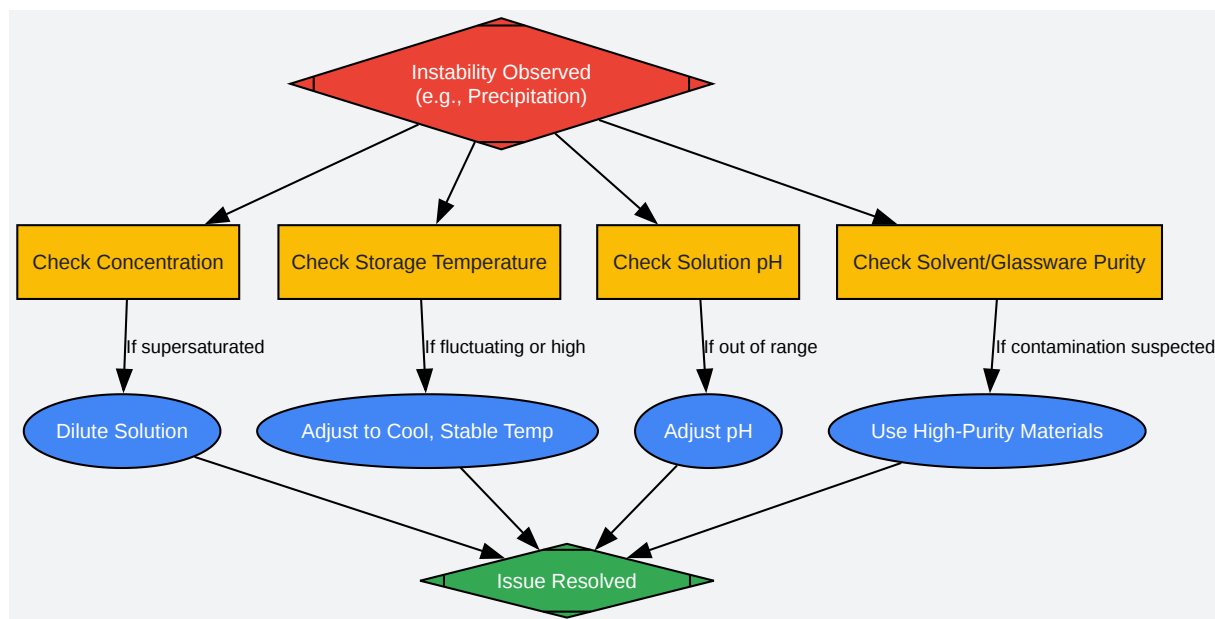
- Accurately weigh about 350 mg of the dried CCM sample.[13]
- Dissolve the sample in a mixture of 10 ml of water and 2 ml of 3N hydrochloric acid.[13]
- Dilute the solution with water to about 100 ml.[13]
- While stirring, add approximately 30 ml of 0.05 M EDTA solution from a burette.[13]
- Add 15 ml of 1N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.[13]
- Continue the titration with the EDTA solution until a blue endpoint is reached.[13]
- The calcium content can be calculated based on the volume of EDTA used. Each ml of 0.05 M Disodium Edetate is equivalent to 8.307 mg of $\text{Ca}_3(\text{C}_6\text{H}_5\text{O}_7)_2$. [13]

Visualizations



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Caption: Factors influencing the stability of **Calcium Citrate Malate** (CCM) in solutions.



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Caption: A logical workflow for troubleshooting stability issues with CCM solutions.

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References

- 1. Calcium citrate malate - Wikipedia [en.wikipedia.org]
- 2. wbcil.com [wbcil.com]
- 3. Calcium Citrate Malate Pure Manufacturers, SDS [mubychem.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. CALCIUM CITRATE MALATE COMPOSITION - Patent 0533724 [data.epo.org]
- 6. US5186965A - Calcium citrate malate composition - Google Patents [patents.google.com]

- 7. WO1991019692A2 - Calcium citrate malate composition - Google Patents [patents.google.com]
- 8. wbcil.com [wbcil.com]
- 9. lohmann-minerals.com [lohmann-minerals.com]
- 10. Evaluation of di-calcium malate, used as a novel food ingredient and as a source of calcium in foods for the general population, food supplements, total diet replacement for weight control and food for special medical purposes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. A study of calcium salt precipitation in solutions of malic and tartaric acid | VITIS - Journal of Grapevine Research [ojs.openagrar.de]
- 12. Method of Analysis for Calcium Citrate | Pharmaguideline [pharmaguideline.com]
- 13. Assay of Calcium Citrate | Pharmaguideline [pharmaguideline.com]
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